

Personal protective equipment for handling 4-Nitrophenylacetonitrile

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Compound of Interest

Compound Name: 4-Nitrophenylacetonitrile

Cat. No.: B121139

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Essential Safety and Handling Guide for 4-Nitrophenylacetonitrile

This document provides comprehensive safety protocols and logistical information for the handling and disposal of **4-Nitrophenylacetonitrile** (CAS No. 555-21-5). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Safety Data

4-Nitrophenylacetonitrile is a toxic compound that is harmful if swallowed, inhaled, or in contact with skin.^{[1][2]} It can cause skin, eye, and respiratory tract irritation.^{[3][4]} A critical hazard is that it can be metabolized in the body to cyanide, which may lead to severe health effects including headache, dizziness, unconsciousness, and potentially death.^{[3][4]}

Physical and Chemical Properties

Property	Value	Reference
Appearance	Cream to yellow crystalline powder	[2]
Molecular Formula	C ₈ H ₆ N ₂ O ₂	[5]
Molecular Weight	162.15 g/mol	[6]
Melting Point	113-118 °C	[1][7]
Boiling Point	195-197 °C @ 16 hPa	[1]
Solubility	Insoluble in water	[7]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled

Source:[1][2]

Personal Protective Equipment (PPE) and Engineering Controls

A multi-layered approach to PPE is mandatory when handling **4-Nitrophenylacetonitrile**.

Engineering Controls:

- Always handle this compound in a properly functioning chemical fume hood to minimize inhalation exposure.[8]
- Facilities should be equipped with an eyewash station and a safety shower.[3]

Personal Protective Equipment:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber recommended for nitro compounds; consider double-gloving with nitrile gloves for splash protection).[8]	Prevents skin contact and absorption. Nitrile gloves offer good splash resistance but should be replaced immediately upon contamination.[9]
Eye Protection	Chemical splash goggles or safety glasses meeting ANSI Z.87.1 standards.	Protects eyes from dust particles and splashes.
Face Protection	A face shield should be worn over safety glasses during procedures with a risk of explosion or significant splashing.[9]	Provides an additional layer of protection for the face.
Skin and Body	A flame-resistant lab coat, fully buttoned. Long pants and closed-toe shoes are required. [8][9]	Protects skin from accidental contact.
Respiratory	A NIOSH-approved N95 dust mask or higher-level respirator if engineering controls are insufficient or during spill cleanup.[10]	Prevents inhalation of the powdered compound.

Operational Plan: Handling and Storage

Handling:

- Wash hands and any exposed skin thoroughly after handling.[1]
- Avoid all contact with eyes, skin, and clothing.[3]

- Minimize dust generation and accumulation.[4]
- Do not eat, drink, or smoke in the work area.[2]
- Use only in a well-ventilated area, preferably a chemical fume hood.[1]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][4]
- Store away from incompatible materials such as strong oxidizing agents, strong reducing agents, strong acids, and strong bases.[3]

Experimental Protocol: Hydrolysis of 4-Nitrophenylacetonitrile

The following protocol details the hydrolysis of **4-Nitrophenylacetonitrile** to produce p-Nitrophenylacetic acid, a common procedure utilizing this reagent.[1]

Materials:

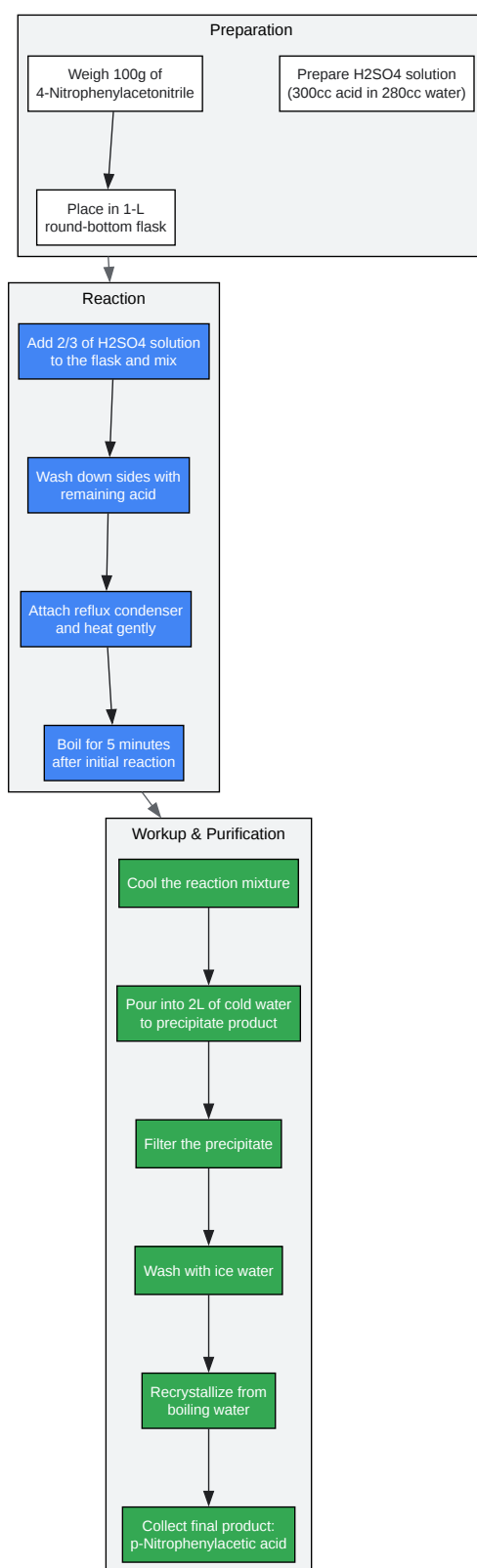
- **4-Nitrophenylacetonitrile** (100 g)
- Concentrated Sulfuric Acid (300 cc)
- Water (280 cc)
- 1-L round-bottomed flask
- Reflux condenser

Procedure:

- Preparation: In a 1-L round-bottomed flask, place 100 g of **4-Nitrophenylacetonitrile**.
- Acid Addition: Prepare a solution of 300 cc of concentrated sulfuric acid in 280 cc of water. Pour two-thirds of this acid solution over the **4-Nitrophenylacetonitrile**.

- **Mixing:** Shake the mixture well to ensure all the solid is moistened by the acid. Use the remaining acid solution to wash down any solid adhering to the flask walls.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture gently over a wire gauze with a low flame. The reaction will become vigorous.
- **Reaction Completion:** Once the reaction subsides, increase the heat and boil for five minutes.
- **Cooling and Precipitation:** Allow the flask to cool and then pour the contents into 2 L of cold water. The p-nitrophenylacetic acid will precipitate.
- **Filtration and Washing:** Filter the precipitate and wash it several times with ice water.
- **Recrystallization:** Dissolve the precipitate in 1600 cc of boiling water and filter the hot solution to remove any impurities.
- **Final Product:** Allow the filtrate to cool, which will cause the p-nitrophenylacetic acid to separate as pale yellow needles. The yield is typically 92-95%.

Workflow Diagram:



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Caption: Workflow for the hydrolysis of **4-Nitrophenylacetonitrile**.

Disposal Plan

Waste from this material is classified as hazardous.[7]

- Waste Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][2]
- Contaminated Packaging: Dispose of the container to a hazardous or special waste collection point.[7]
- Spill Cleanup: In case of a spill, sweep up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[3][4] Ensure adequate ventilation during cleanup.[3]

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[3]
- Skin Contact: Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[4]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Get immediate medical aid.[3]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[3]

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